

Environmental Degradation of Butoxycarboxim: A Technical Guide

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Compound of Interest

Compound Name: *Butoxycarboxim*

Cat. No.: *B166929*

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Introduction

Butoxycarboxim is a systemic oxime carbamate insecticide and acaricide, primarily used to control sucking insects on various crops. Understanding its environmental fate is crucial for assessing its ecological impact and ensuring responsible use. This technical guide provides an in-depth overview of the known environmental degradation pathways of **Butoxycarboxim**, including both abiotic and biotic processes. The information is compiled from publicly available scientific literature and databases, focusing on providing quantitative data, outlining experimental approaches, and visualizing the degradation pathways.

Abiotic Degradation Pathways

Abiotic degradation refers to the breakdown of a chemical substance by non-biological processes. For **Butoxycarboxim**, the primary abiotic degradation pathways are hydrolysis and atmospheric photo-oxidation.

Hydrolysis

Hydrolysis is a chemical reaction in which a water molecule breaks one or more chemical bonds. The rate of hydrolysis of **Butoxycarboxim** is highly dependent on the pH of the surrounding medium. It is most stable in acidic conditions and degrades more rapidly in neutral to alkaline environments.

Table 1: Hydrolysis Half-life of **Butoxycarboxim** at Different pH Levels[1][2]

pH	Half-life (days)
5	501
7	18
9	16

Atmospheric Degradation

In the atmosphere, **Butoxycarboxim** is expected to exist in both vapor and particulate phases. The vapor phase of **Butoxycarboxim** is susceptible to degradation by photochemically-produced hydroxyl radicals. The estimated atmospheric half-life for this reaction is approximately 1.4 days.[2] **Butoxycarboxim** is not expected to be susceptible to direct photolysis by sunlight.[1]

Biotic Degradation Pathways

Biotic degradation involves the breakdown of organic compounds by living organisms, primarily microorganisms. In the environment, **Butoxycarboxim** is subject to microbial degradation in soil and water.

Soil Metabolism

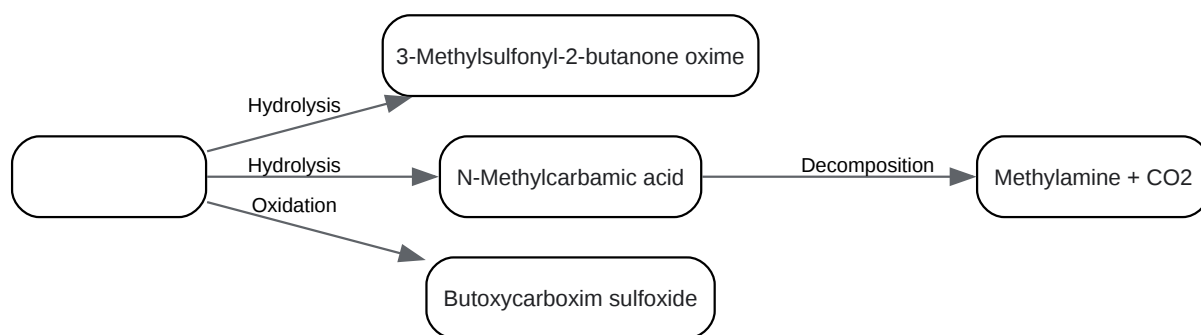
The primary route of biotic degradation of **Butoxycarboxim** in soil involves two main processes: hydrolysis of the carbamate ester linkage and oxidation of the sulfur atom. The reported half-life of **Butoxycarboxim** in soil is approximately 41 to 44 days at 20°C.

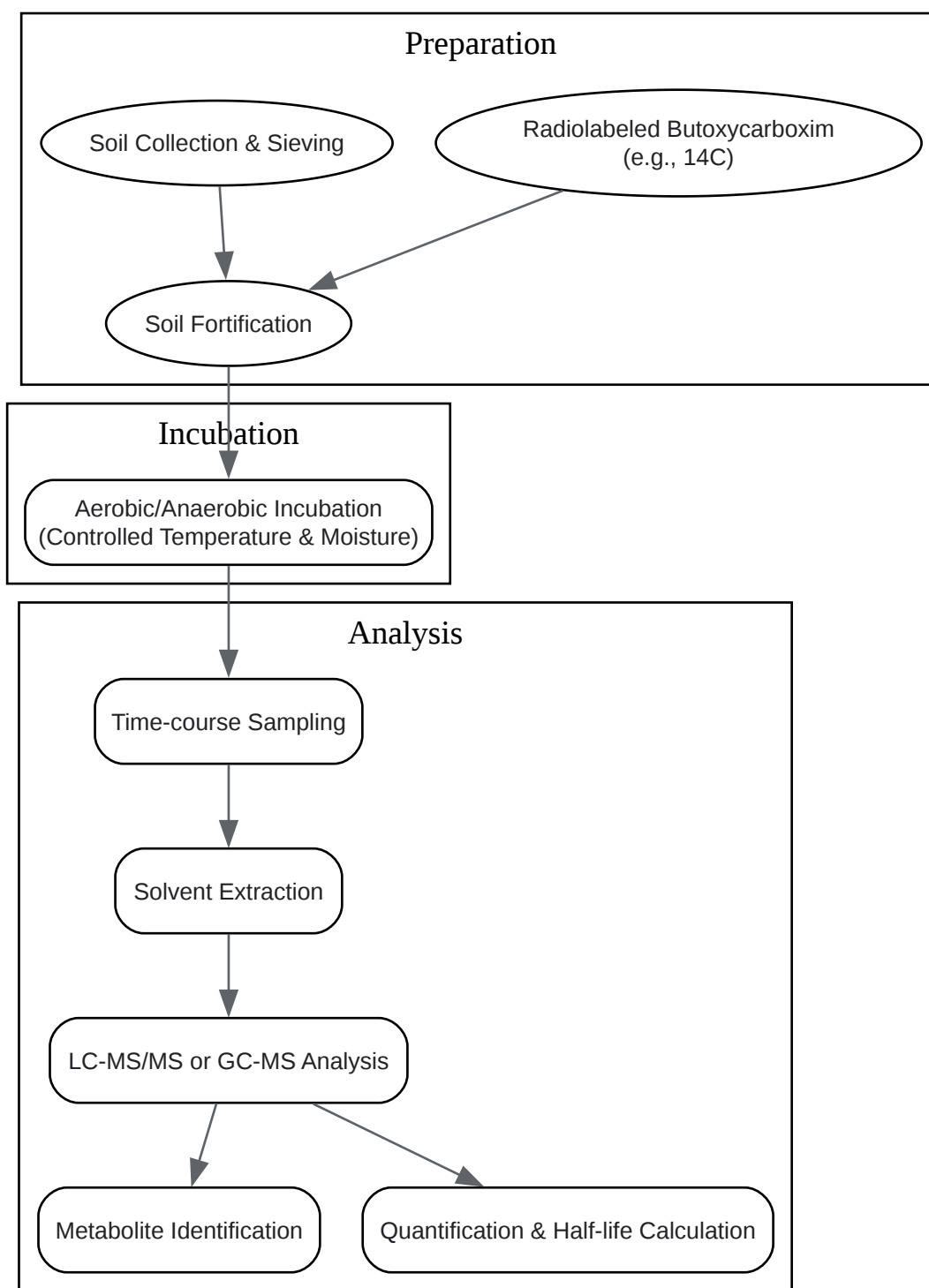
The initial step in the microbial degradation is often the hydrolysis of the carbamate bond, a reaction that can be catalyzed by various microbial hydrolases. This cleavage results in the formation of 3-methylsulfonyl-2-butanone oxime and N-methylcarbamic acid. The N-methylcarbamic acid is unstable and readily decomposes to methylamine and carbon dioxide.

Simultaneously or subsequently, the sulfur atom in the **Butoxycarboxim** molecule can be oxidized to form **Butoxycarboxim** sulfoxide. This sulfoxide can be further oxidized to **Butoxycarboxim** sulfone, which is the parent **Butoxycarboxim** molecule itself.

While specific microorganisms capable of degrading **Butoxycarboxim** are not extensively documented, studies on other carbamates suggest that a wide range of soil bacteria and fungi possess the necessary enzymes for their breakdown. Notably, bacteria of the genus *Rhodococcus* have been identified as being capable of hydrolyzing the carbamate bond of pesticides.

The proposed biotic degradation pathway of **Butoxycarboxim** in soil is visualized in the diagram below.





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References

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